

Technical Support Center: Anhydrous Scandium Chloride

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Compound of Interest

Compound Name: Scandium chloride

CAS No.: 17775-46-1

Cat. No.: B1249158

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This center provides researchers, scientists, and drug development professionals with essential information for handling anhydrous **scandium chloride** (ScCl_3), focusing on the prevention of hydrolysis to ensure experimental success.

Frequently Asked Questions (FAQs)

Q1: What is anhydrous **scandium chloride** and why is its anhydrous form critical?

A1: Anhydrous **scandium chloride** (ScCl_3) is a white, high-melting ionic compound that is highly soluble in water.^[1] It serves as a valuable Lewis acid catalyst in organic reactions and a precursor for creating high-performance aluminum-scandium alloys and advanced ceramics.^[2] ^[3] The anhydrous (water-free) state is critical because the presence of water leads to hydrolysis, which forms scandium oxychloride or hydroxide species.^[4] These byproducts can poison catalysts, alter reaction pathways, and lead to inconsistent and failed experiments.

Q2: What is hydrolysis and how does it affect **scandium chloride**?

A2: Hydrolysis is a chemical reaction in which a compound reacts with water. Anhydrous **scandium chloride** is highly hygroscopic, meaning it readily attracts and absorbs moisture

from the atmosphere.[1][5] When exposed to water, it forms hydrated complexes, such as $\text{ScCl}_3 \cdot 6\text{H}_2\text{O}$. [1] At elevated temperatures, this reaction can proceed further to form insoluble scandium oxychloride (ScOCl), which is a common impurity that compromises the purity and reactivity of the anhydrous salt.[4]

Q3: What are the visible signs of **scandium chloride** hydrolysis?

A3: Pure, anhydrous **scandium chloride** is a fine, white powder or crystalline solid.[2][6] The primary sign of hydrolysis is a change in texture and appearance. The powder may become clumpy, sticky, or form a paste-like or even liquid substance if it has absorbed significant moisture (a property known as deliquescence).[5][7] The formation of scandium oxychloride may not be visually distinct initially but results in a material that is insoluble in water.[8]

Q4: Can I use partially hydrolyzed **scandium chloride** for my reaction?

A4: It is strongly discouraged. Using partially hydrolyzed **scandium chloride** will introduce unknown quantities of water and scandium hydroxide/oxychloride species into your reaction. This can lead to poor reactivity, generation of side products, and non-reproducible results, making it difficult to interpret your experimental data. For best results, only high-purity, strictly anhydrous ScCl_3 should be used.

Troubleshooting Guide

Problem	Probable Cause	Recommended Solution
Powder is clumpy, opaque, or has formed a solid mass.	Exposure to atmospheric moisture. The material is highly hygroscopic and has absorbed water from the air. [5]	The material is compromised. For best results, use fresh, anhydrous ScCl_3 . If that is not an option, the material must be chemically dehydrated. (See Experimental Protocol 1). Do not simply heat the material, as this will likely form scandium oxychloride (ScOCl). [4]
Inconsistent or low yields in catalytic reactions.	Catalyst deactivation by hydrolysis. Trace moisture in solvents or reagents, or the use of partially hydrolyzed ScCl_3 , can inhibit its Lewis acid activity. [3]	Ensure all solvents and reagents are rigorously dried before use. Handle ScCl_3 exclusively under an inert atmosphere (glovebox or Schlenk line). [9] Use a fresh, sealed bottle of anhydrous ScCl_3 .
Observing gas (HCl) evolution when dissolving ScCl_3 in a solvent.	Reaction with trace water. The hydrolysis of ScCl_3 produces hydrochloric acid (HCl) as a byproduct.	This indicates the presence of moisture in your solvent or on your glassware. Dry all solvents and glassware thoroughly before use. Oven-drying glassware and cooling under an inert atmosphere is recommended. [9]
Material is insoluble in THF or other organic solvents.	Formation of scandium oxychloride (ScOCl). This impurity is formed from hydrolysis at elevated temperatures and is insoluble. [8] Pure anhydrous ScCl_3 forms a soluble THF adduct, $\text{ScCl}_3(\text{THF})_3$. [1]	The material is significantly contaminated. It should be discarded, or purified via advanced methods if absolutely necessary. Standard dehydration will not reverse ScOCl formation.

Experimental Protocols

Protocol 1: Chemical Dehydration of Scandium Chloride Hydrate

Directly heating hydrated **scandium chloride** is ineffective and leads to the formation of scandium oxychloride.[4] A reliable method involves treatment with thionyl chloride (SOCl_2) to chemically remove the water of hydration.

Objective: To prepare anhydrous ScCl_3 from **scandium chloride** hexahydrate ($\text{ScCl}_3 \cdot 6\text{H}_2\text{O}$).

Materials:

- **Scandium chloride** hexahydrate ($\text{ScCl}_3 \cdot 6\text{H}_2\text{O}$)
- Thionyl chloride (SOCl_2), freshly distilled
- Anhydrous Tetrahydrofuran (THF)
- Schlenk flask or two-necked round-bottom flask
- Reflux condenser and gas inlet/bubbler
- Magnetic stirrer and stir bar
- Inert gas supply (Argon or Nitrogen)

Procedure:

- Setup: Assemble the glassware (flask and condenser) and flame-dry under vacuum or oven-dry at $>120^\circ\text{C}$. [9] Cool to room temperature under a positive pressure of inert gas.
- Reagents: In the flask, create a slurry of $\text{ScCl}_3 \cdot 6\text{H}_2\text{O}$ in anhydrous THF.
- Reaction: Slowly add an excess of thionyl chloride to the stirred slurry at room temperature under an inert atmosphere. The reaction is: $\text{ScCl}_3 \cdot 6\text{H}_2\text{O} + 6 \text{SOCl}_2 \rightarrow \text{ScCl}_3 + 6 \text{SO}_2 (\text{g}) + 12 \text{HCl} (\text{g})$.

- **Reflux:** Gently heat the mixture to reflux for several hours to ensure the reaction goes to completion. The reaction progress can be monitored by the cessation of gas evolution (SO_2 and HCl). Caution: This step must be performed in a well-ventilated fume hood as the gaseous byproducts are toxic.
- **Isolation:** After cooling, the resulting product is often the THF adduct, $\text{ScCl}_3(\text{THF})_3$, which appears as white crystals.^{[1][4]} Excess solvent and SOCl_2 are removed under vacuum.
- **Final Drying:** To obtain pure ScCl_3 , the THF adduct can be gently heated under vacuum to remove the coordinated THF molecules.^[4]
- **Storage:** The final anhydrous product must be stored and handled exclusively under an inert atmosphere (e.g., in a glovebox).^[9]

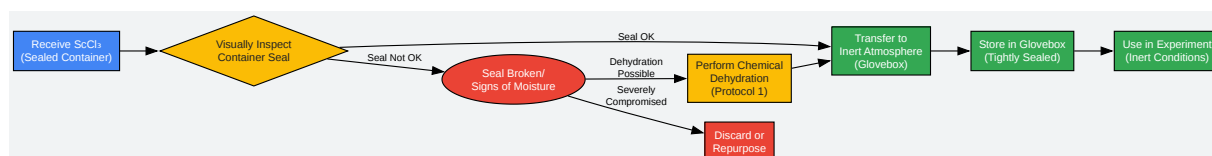
Data Presentation

Comparison of Dehydration Methods for Metal Chlorides

Dehydration Method	Principle	Typical Reagents	Temperature	Key Advantage	Key Disadvantage
Thermal Dehydration	Heating under vacuum or inert gas flow.	None	>120°C	Simple setup.	Ineffective for ScCl_3 ; leads to ScOCl formation.[4]
Thionyl Chloride	Chemical reaction with water of hydration.	SOCl_2 , THF	Reflux	Highly effective, produces high-purity anhydrous salt.[4]	Generates toxic gaseous byproducts (SO_2 and HCl).[10]
Ammonium Chloride	Forms an intermediate complex that decomposes upon heating to yield the anhydrous chloride.	NH_4Cl	400°C	Effective method to suppress hydrolysis by providing an HCl atmosphere upon decomposition.[8][11]	Requires high temperatures and precise control of heating rates.[8]

Visualizations

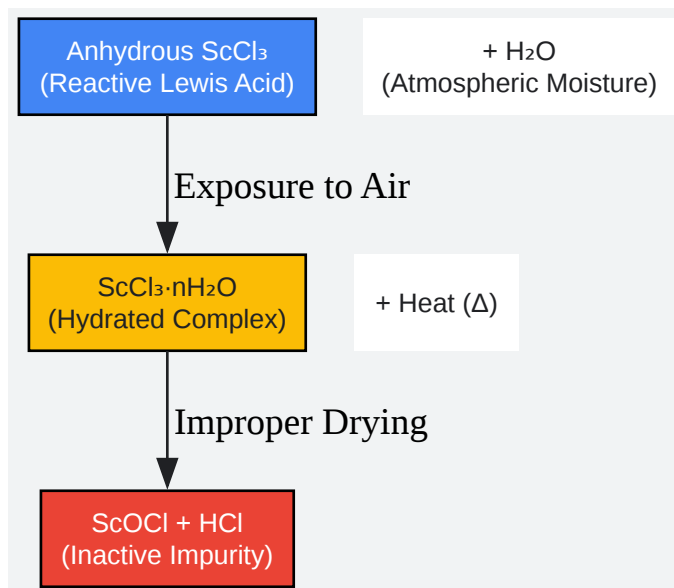
Logical Workflow for Handling Anhydrous ScCl_3



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Caption: Workflow for handling and storing anhydrous **scandium chloride**.

Chemical Pathway of Scandium Chloride Hydrolysis



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Caption: Reaction pathway showing the hydrolysis of ScCl_3 .

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